

MRGPRX4 Modulator-1: A Technical Overview for Drug Discovery Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *MRGPRX4 modulator-1*

Cat. No.: *B10856996*

[Get Quote](#)

For Immediate Release

This whitepaper provides a detailed technical guide on **MRGPRX4 modulator-1**, a potent antagonist of the Mas-related G-protein coupled receptor X4 (MRGPRX4). This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, biological activity, and potential therapeutic applications of this compound.

Core Compound Properties

MRGPRX4 modulator-1, also identified as compound 31-2 in patent literature, is a small molecule antagonist of the human MRGPRX4 receptor.^{[1][2][3]} Its development is aimed at investigating and potentially treating MRGPRX4-dependent conditions such as cholestatic pruritus, pain, and certain autoimmune disorders.^{[1][2]}

Chemical Structure and Identifiers

The fundamental chemical properties of **MRGPRX4 modulator-1** are summarized in the table below.

Property	Value
Chemical Formula	C ₁₆ H ₁₃ ClF ₃ NO ₃
Molecular Weight	359.73 g/mol
CAS Number	2492596-61-7
SMILES	O=C(C1=NC(COC2=CC=C(C(F)(F)C=C2Cl)=CC(CC)=C1)O
IUPAC Name	2-((4-chloro-3-(trifluoromethyl)benzyl)oxy)-6-ethylnicotinic acid

Physicochemical Properties

Property	Value
Appearance	Solid
Purity	≥98% (typical)
Solubility	Soluble in DMSO
Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 6 months.

Biological Activity

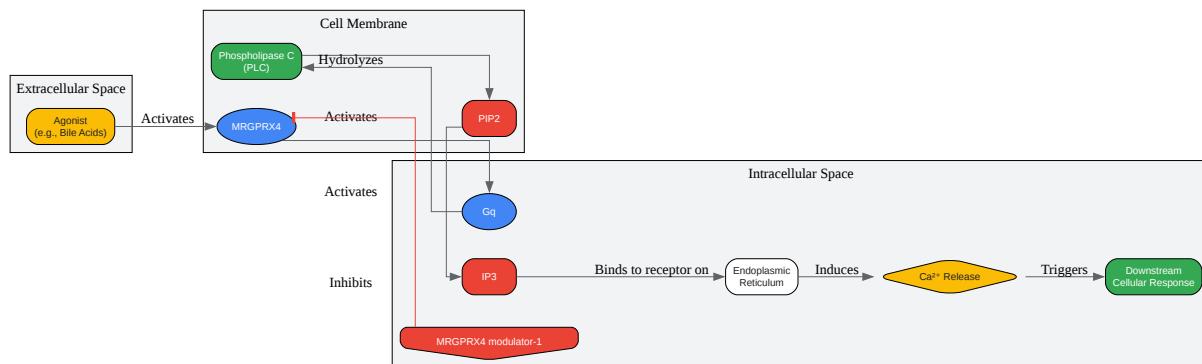
MRGPRX4 modulator-1 is characterized as a potent antagonist of the MRGPRX4 receptor. The key quantitative measure of its activity is its half-maximal inhibitory concentration (IC₅₀).

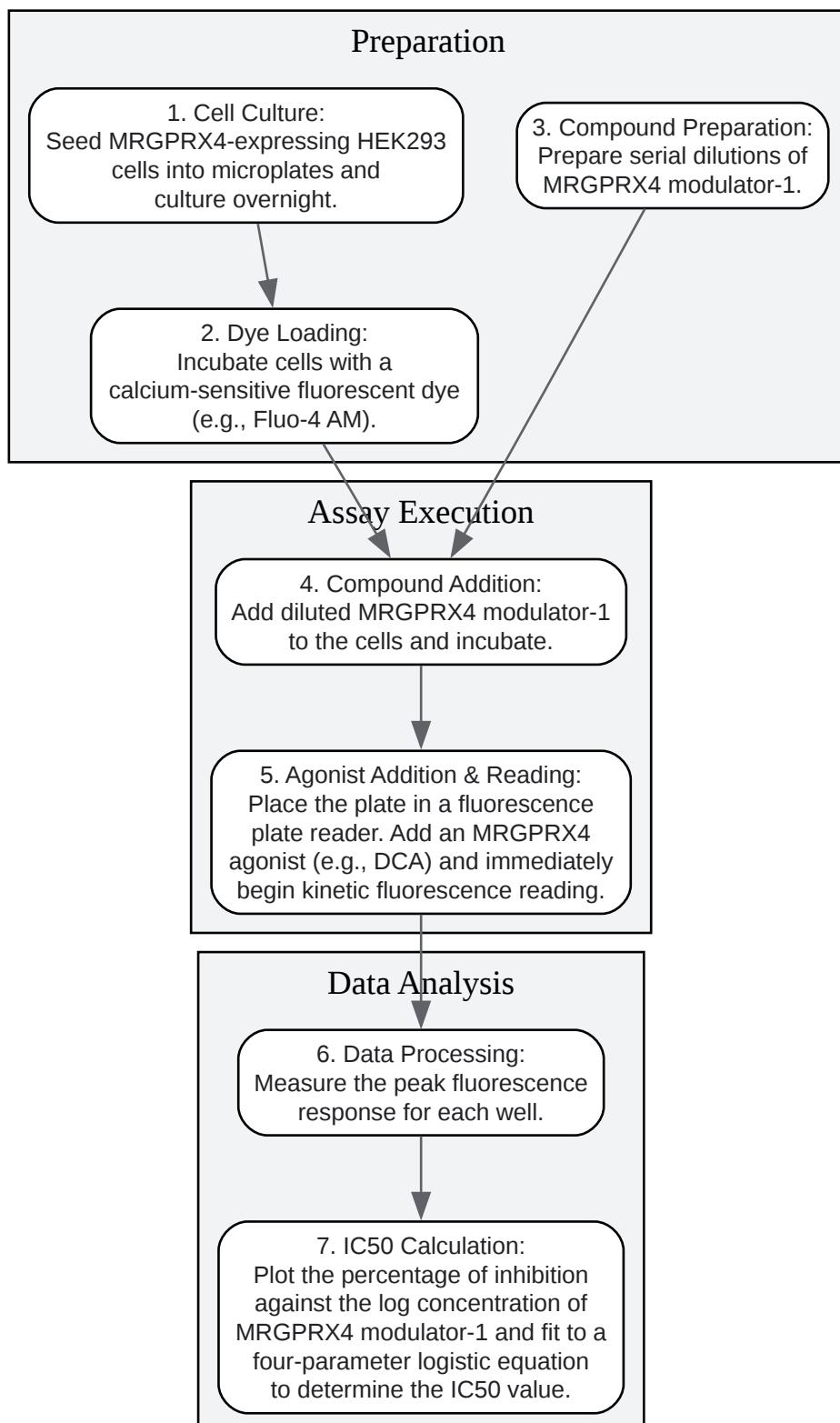
Target	Activity	Value
MRGPRX4	Antagonist	IC ₅₀ < 100 nM

MRGPRX4 Signaling Pathway

MRGPRX4 is a G-protein coupled receptor (GPCR) that primarily signals through the Gq alpha subunit pathway. Upon activation by an agonist (such as bile acids in the context of cholestatic

itch), the G_q protein activates phospholipase C (PLC). PLC, in turn, hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol triphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, leading to the release of stored intracellular calcium (Ca²⁺). This increase in cytosolic calcium concentration triggers downstream cellular responses. As an antagonist, **MRGPRX4 modulator-1** blocks the initial activation of this pathway by preventing agonists from binding to and activating the receptor.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [MRGPRX4 Modulator-1: A Technical Overview for Drug Discovery Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b10856996#mrgprx4-modulator-1-chemical-structure-and-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

